

pyrophoric behavior of tributylaluminum explained

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

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Pyrophoric Nature of Organoaluminum Compounds

Tributylaluminum belongs to a class of chemicals known as **metal alkyls**. According to safety data from Purdue University, metal alkyls such as R_3Al (where R is an alkyl group) are explicitly classified as **pyrophoric and water-reactive** [1].

These materials can **ignite spontaneously** upon exposure to air or moisture. The reaction with water is particularly hazardous, as it produces heat and hydrogen gas, which is highly flammable [1]. While the search results contain a detailed study on the related compound **triethylaluminum (TEA)**, they do not extend to the specific quantitative data or methodologies for tributylaluminum that your request requires [2].

Experimental Insights from a Related Compound

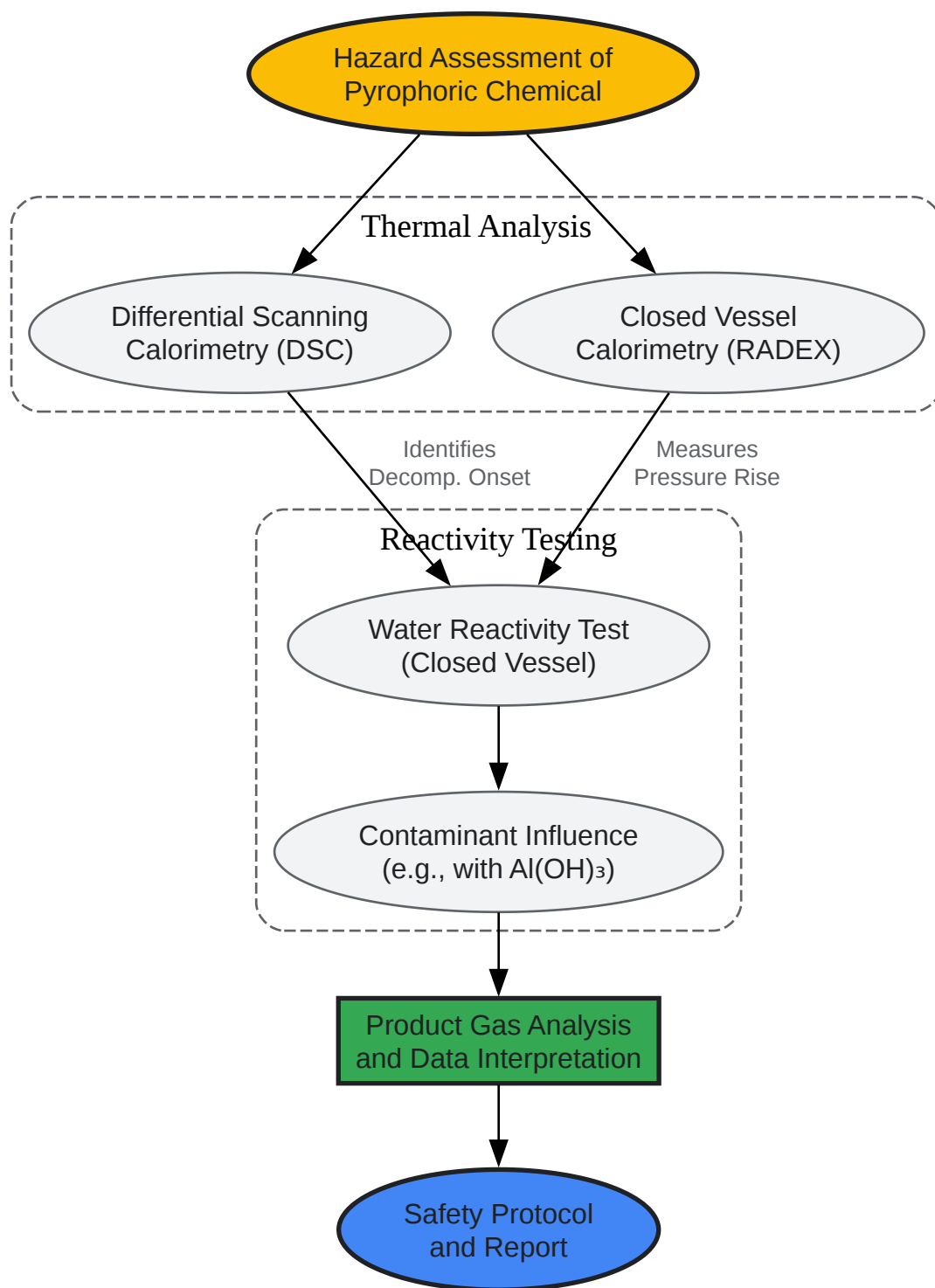
The in-depth study on **triethylaluminum (TEA)** provides a useful reference model for understanding the potential hazards of organoaluminum compounds. The key findings and methods from this study are summarized below [2].

Table: Key Hazards and Findings from Triethylaluminum (TEA) Study

Aspect Investigated	Key Finding / Methodology
Thermal Decomposition	No significant exothermic decomposition was detected via Differential Scanning Calorimetry (DSC) or RADEX calorimeter tests up to 250-270°C.
Reaction with Water	Incompatible and highly reactive; mixing TEA and water in a closed vessel led to rapid temperature and pressure increases, producing gaseous compounds like hydrogen, methane, and ethylene.
Influence of Contaminants	The presence of aluminum hydroxide (Al(OH) ₃) acted as a source of water at high temperatures, exacerbating the reaction's violence.
Experimental Methods	Used closed vessel tests with remote mixing (using an explosive), calorimetry (DSC, RADEX), and analysis of gaseous products to understand reaction mechanisms.

Proposed Hazard Assessment Workflow

The following diagram outlines a general experimental workflow for assessing the pyrophoric and reactive hazards of a chemical like tributylaluminum, based on methodologies applied in the TEA study [2].



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This workflow for hazard assessment integrates thermal analysis and reactivity testing to develop safety protocols [2].

Suggestions for Further Research

To obtain the specific technical data on tributylaluminum you require, I suggest the following avenues:

- **Search Specialized Databases:** Directly query scientific databases like **ScienceDirect**, **ACS Publications**, or **Google Scholar** using terms such as "tributylaluminum pyrophoric hazards," "tributylaluminum thermal stability," and "organoaluminum compound combustion."
- **Consult Safety Data Sheets (SDS):** Obtain the Safety Data Sheet (SDS) for tributylaluminum from a commercial chemical supplier. These documents contain detailed, product-specific information on hazards, safe handling, and storage.
- **Review Industry Guidelines:** Look for safety guidelines and best practices published by major chemical manufacturers or industrial consortia that specialize in organometallic chemistry.

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References

1. Pyrophoric Chemicals - James Tarpo Jr. and Margaret Tarpo Department of Chemistry - Purdue University [chem.purdue.edu]
2. Reaction hazards of triethylaluminum under closed conditions - ScienceDirect [sciencedirect.com]

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